

# Application Notes and Protocols: Generation of a WDR46 Knockout Cell Line

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## Compound of Interest

Compound Name: WDR46

Cat. No.: B1575208

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## Introduction

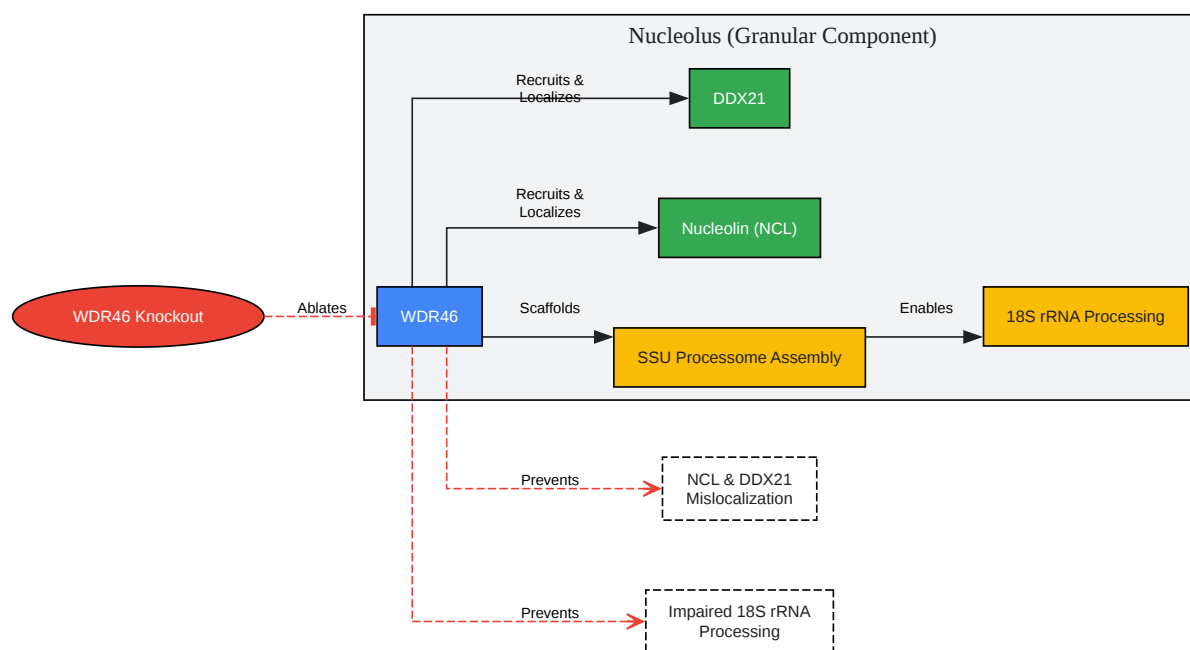
**WDR46** (WD Repeat Domain 46), also known as BING4 or UTP7, is a crucial nuclear scaffold protein that plays a fundamental role in the organization and function of the nucleolus.<sup>[1]</sup> It is a key component of the small subunit (SSU) processome, which is the initial precursor of the small eukaryotic ribosomal subunit.<sup>[2][3][4]</sup> **WDR46** is essential for the proper processing of 18S ribosomal RNA (rRNA) and ensures the correct localization of other key processing proteins, such as nucleolin (NCL) and DDX21, within the granular component of the nucleolus.<sup>[1][4][5]</sup> Depletion of **WDR46** leads to the mislocalization of these factors, highlighting its structural importance in ribosome biogenesis.<sup>[1][5][6]</sup> Recent studies have also implicated **WDR46** in the progression of certain cancers, such as hepatocellular carcinoma (HCC), where it can be stabilized by the Hepatitis B virus core protein (HBC) to promote cell growth and migration.<sup>[7]</sup>

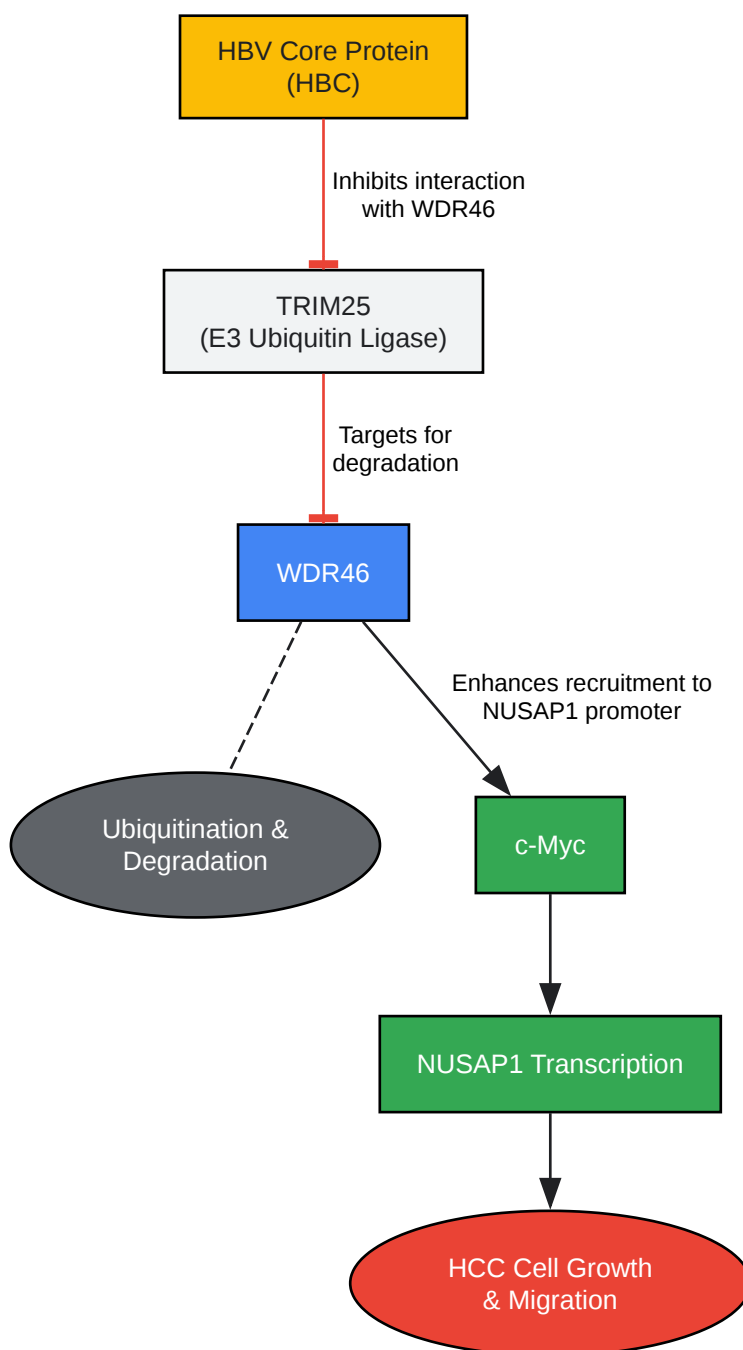
Generating a **WDR46** knockout (KO) cell line using CRISPR-Cas9 technology is an invaluable tool for researchers. It allows for the detailed investigation of **WDR46**'s function in ribosome biogenesis, its role in cellular signaling pathways, and its contribution to disease pathology. These cell lines are essential for loss-of-function studies, drug target validation, and exploring the molecular mechanisms underlying **WDR46**-associated processes.

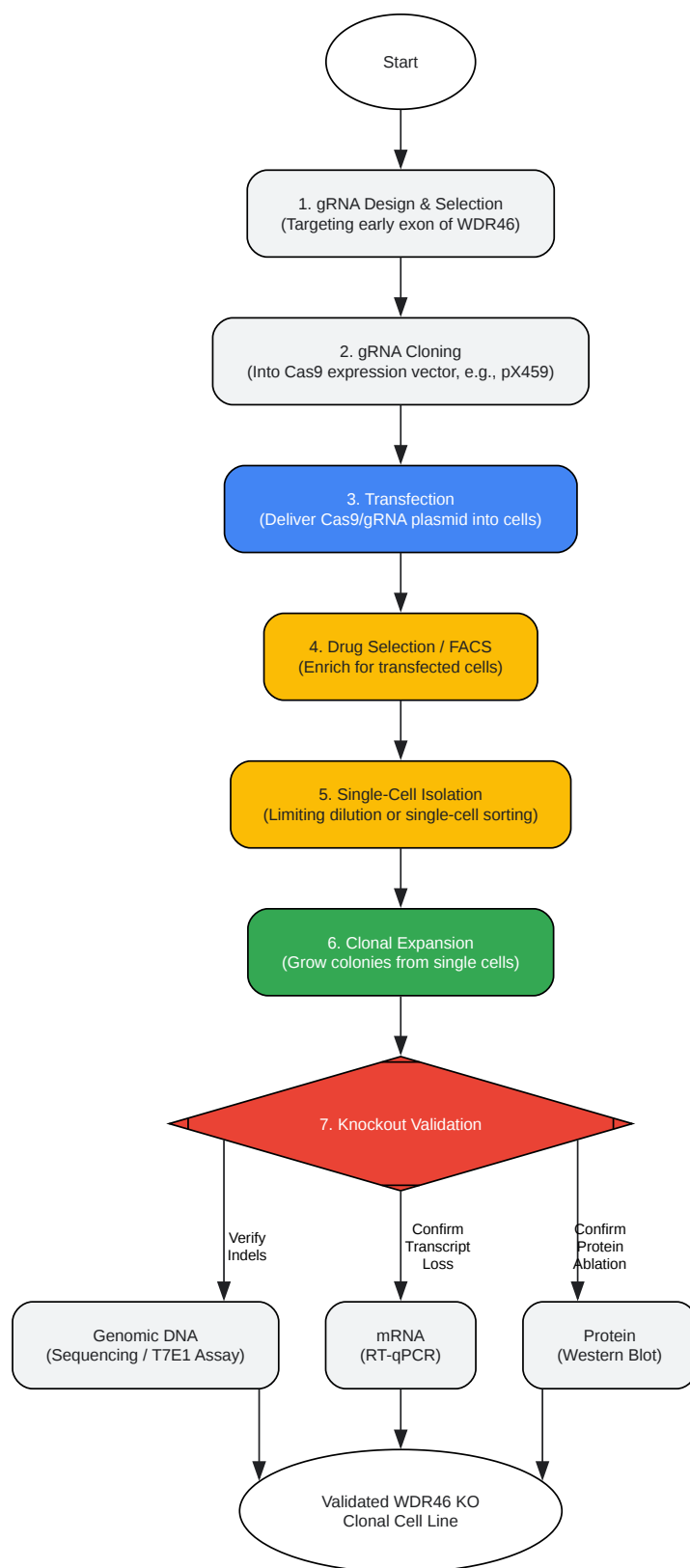
## Signaling and Functional Pathways of WDR46

**WDR46** functions primarily within the nucleolus as a scaffold for the ribosome biogenesis machinery. Its depletion specifically affects the 18S rRNA processing pathway. In the context of

HBV-related cancer, **WDR46** is involved in a distinct pathway that promotes cell proliferation.







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## References

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